

Personal protective equipment for handling 2-Chloro-6-methoxy-3-nitropyridine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Chloro-6-methoxy-3-nitropyridine

Cat. No.: B041990

[Get Quote](#)

Essential Safety and Handling Guide for 2-Chloro-6-methoxy-3-nitropyridine

This guide provides crucial safety protocols and logistical information for the handling and disposal of **2-Chloro-6-methoxy-3-nitropyridine** (CAS No: 38533-61-8). The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals.

Chemical Safety Overview

2-Chloro-6-methoxy-3-nitropyridine is a combustible solid that is classified as a skin, eye, and respiratory irritant.[1][2][3][4] Adherence to the safety precautions outlined below is mandatory to prevent exposure and ensure a safe laboratory environment.

Hazard Classification	Description	GHS Hazard Statements
Skin Irritation	Causes skin irritation[3][4]	H315
Eye Irritation	Causes serious eye irritation[3][4]	H319
Respiratory Irritation	May cause respiratory irritation[3][4]	H335

Personal Protective Equipment (PPE)

A comprehensive personal protective equipment strategy is the first line of defense against chemical exposure. The following table summarizes the required PPE for handling **2-Chloro-6-methoxy-3-nitropyridine**.

Body Part	Required PPE	Standard
Respiratory	Dust mask (type N95 or equivalent)[1][5]	NIOSH or European Standard EN 149[6][7]
Eyes	Safety glasses with side-shields or goggles[1][5]	OSHA 29 CFR 1910.133 or European Standard EN166[7]
Hands	Chemical-resistant gloves (e.g., nitrile rubber)[1][5]	
Body	Laboratory coat, long-sleeved clothing[8]	

Operational Plan: Handling and Disposal

This section provides a step-by-step guide for the safe handling and disposal of **2-Chloro-6-methoxy-3-nitropyridine**.

Preparation and Engineering Controls

- Ventilation: Always handle **2-Chloro-6-methoxy-3-nitropyridine** in a well-ventilated area, preferably within a chemical fume hood to minimize inhalation exposure.[9][10]
- Eyewash and Safety Shower: Ensure that an eyewash station and safety shower are readily accessible and in close proximity to the handling area.[7]
- Gather Materials: Before starting work, ensure all necessary PPE is available and in good condition. Prepare all required equipment and reagents.

Handling Procedure

- Don PPE: Put on all required personal protective equipment as specified in the table above.

- Weighing and Transfer:
 - Handle as a powder.[\[2\]](#) Avoid generating dust.[\[9\]](#)
 - If weighing, do so within the fume hood or a ventilated balance enclosure.
 - Use appropriate tools (e.g., spatula) for transfers to minimize dust creation.
- In Case of a Spill:
 - Evacuate non-essential personnel from the area.
 - Wearing appropriate PPE, absorb the spill with an inert material (e.g., vermiculite, sand).
[\[9\]](#)
 - Collect the absorbed material into a suitable, labeled container for disposal.[\[9\]](#)
 - Clean the spill area thoroughly.
- After Handling:
 - Wash hands and any exposed skin thoroughly with soap and water after handling.[\[6\]](#)[\[7\]](#)
 - Remove and properly store or dispose of PPE.

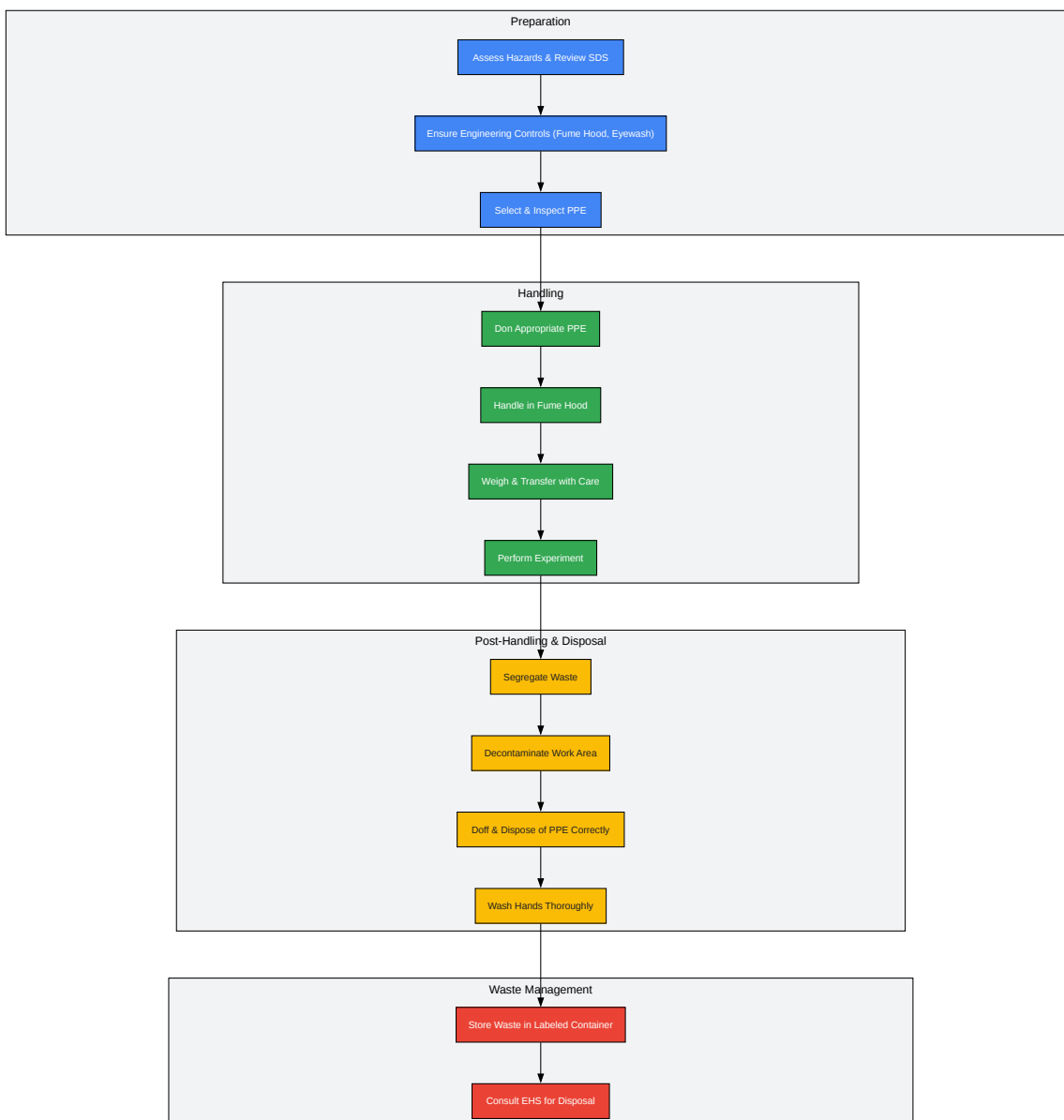
Disposal Plan

- Waste Collection:
 - Collect all waste material, including unused product and contaminated disposable items (e.g., gloves, wipes), in a designated and clearly labeled hazardous waste container.
- Disposal Regulations:
 - Dispose of contents and container in accordance with all local, state, and federal regulations.[\[9\]](#)[\[11\]](#)
 - Consult with your institution's Environmental Health and Safety (EHS) department for specific disposal procedures.

- Do not discharge into sewers or waterways.[\[11\]](#)
- Container Decontamination:
 - If a container is to be reused, it must be thoroughly cleaned to ensure no residual chemical remains.
 - If the container cannot be sufficiently cleaned, it should be punctured to prevent reuse and disposed of as hazardous waste.[\[11\]](#)

Experimental Workflow Diagram

The following diagram illustrates the logical workflow for the safe handling of **2-Chloro-6-methoxy-3-nitropyridine**.



[Click to download full resolution via product page](#)

Caption: Workflow for Safe Handling of **2-Chloro-6-methoxy-3-nitropyridine**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-Chloro-6-methoxy-3-nitropyridine 98 38533-61-8 [sigmaaldrich.com]
- 2. 2-氯-6-甲氧基-3-硝基吡啶 98% | Sigma-Aldrich [sigmaaldrich.com]
- 3. chemical-label.com [chemical-label.com]
- 4. 2-Chloro-6-methoxy-3-nitropyridine | C₆H₅ClN₂O₃ | CID 2795029 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. 2-Chloro-6-methoxy-3-nitropyridine | CAS#:38533-61-8 | Chemsrce [chemsrc.com]
- 6. jubilantingrevia.com [jubilantingrevia.com]
- 7. fishersci.com [fishersci.com]
- 8. Personal Protective Equipment (PPE) - CHEMM [chemm.hhs.gov]
- 9. aksci.com [aksci.com]
- 10. jubilantingrevia.com [jubilantingrevia.com]
- 11. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- To cite this document: BenchChem. [Personal protective equipment for handling 2-Chloro-6-methoxy-3-nitropyridine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b041990#personal-protective-equipment-for-handling-2-chloro-6-methoxy-3-nitropyridine]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com